

# Preparing Stock Solutions of **JMI-346**: An Application Note and Protocol

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## *Compound of Interest*

Compound Name: **JMI-346**

Cat. No.: **B12398577**

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## Abstract

This document provides a detailed protocol for the preparation of stock solutions of **JMI-346**, a potent anti-malarial agent and inhibitor of the *Plasmodium falciparum* falcipain-2 protease (PfFP-2)[1]. Adherence to proper solution preparation techniques is critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines best practices for handling, dissolving, storing, and utilizing **JMI-346** in a research setting. All quantitative data is summarized for clarity, and a detailed experimental workflow is provided.

## Compound Information and Properties

**JMI-346** is a small molecule inhibitor with demonstrated activity against both chloroquine-sensitive (CQS) and chloroquine-resistant (CQR) strains of *P. falciparum*[1]. A summary of its key properties is provided in Table 1.

Table 1: Properties of **JMI-346**

Property	Value	Source
Molecular Weight	336.39 g/mol	
Target	Plasmodium falciparum falcipain-2 protease (PfFP-2)	<a href="#">[1]</a>
Reported IC50	13 $\mu$ M (P. falciparum 3D7, CQS)	<a href="#">[1]</a>
33 $\mu$ M (P. falciparum RKL-9, CQR)		<a href="#">[1]</a>
Appearance	Solid (Powder)	N/A

## Materials and Equipment

### Reagents

- **JMI-346** powder
- Anhydrous Dimethyl Sulfoxide (DMSO),  $\geq$ 99.9% purity
- Sterile, nuclease-free water
- Appropriate cell culture medium or assay buffer

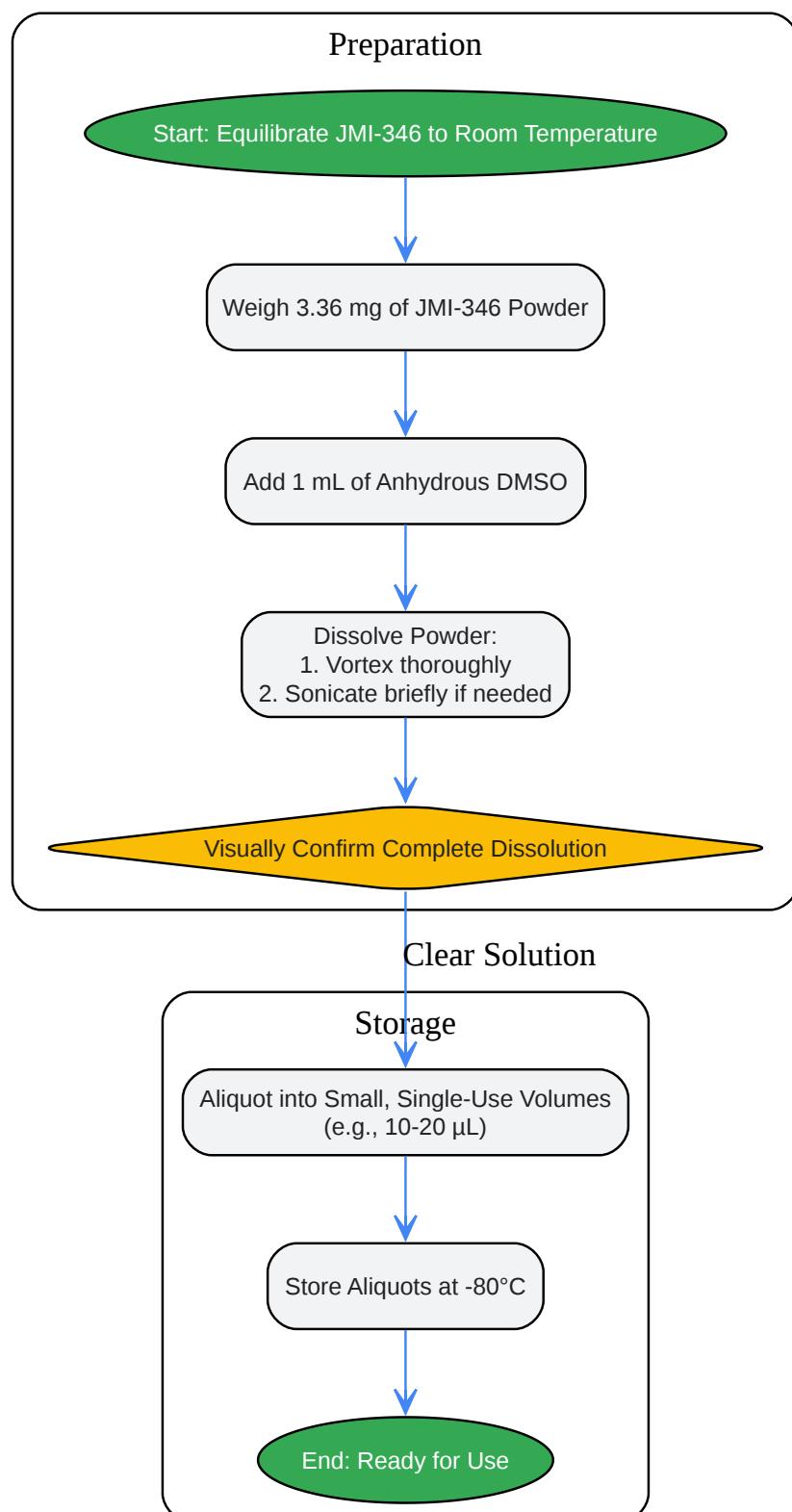
### Equipment

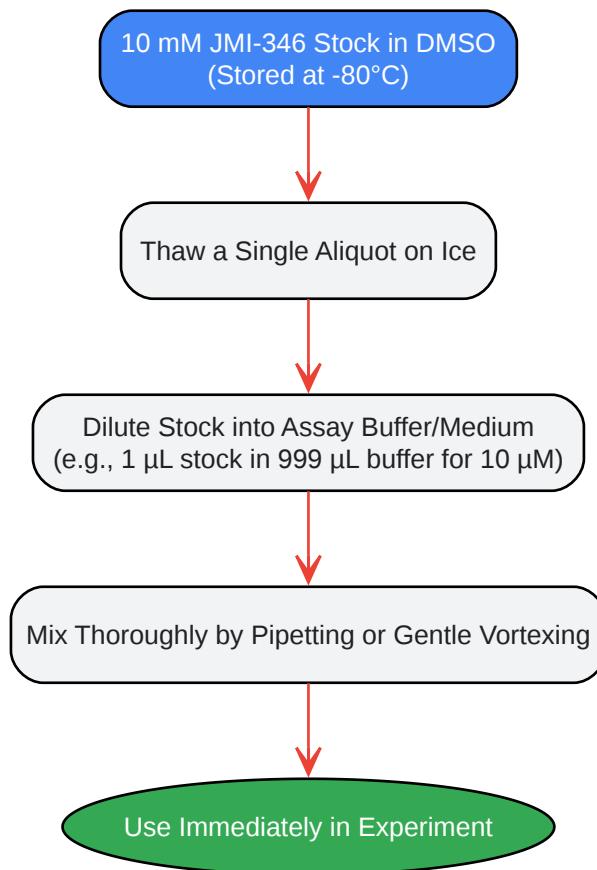
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes and sterile, low-retention tips
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Stock Solution Preparation Protocol

While specific solubility data for **JMI-346** in DMSO is not publicly available, DMSO is a common solvent for similar small organic molecules. This protocol provides a general method for preparing a 10 mM stock solution, a concentration commonly used for primary stocks. Researchers should visually confirm complete dissolution at this concentration.

## Workflow for Stock Solution Preparation





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## References

- 1. 化合物 JMI-346|T61047|TargetMol - ChemicalBook [m.chemicalbook.com]
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